

Comprehensive Safety and Handling Protocol for ZD-7114 Hydrochloride

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Compound of Interest

Compound Name: ZD-7114 hydrochloride

CAS No.: 129689-28-7

Cat. No.: B1663680

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This guide provides essential safety and logistical information for the handling and disposal of **ZD-7114 hydrochloride**, a potent and selective β_3 -adrenergic agonist. The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

ZD-7114 hydrochloride is classified with several hazards, necessitating the use of appropriate personal protective equipment.

Hazard Classification:

Hazard Statement	Classification	GHS Code
Causes skin irritation	Skin Irritant, Category 2	H315
Causes serious eye irritation	Eye Irritant, Category 2A	H319
May cause respiratory irritation	Specific target organ toxicity, single exposure, Category 3	H335
Harmful if swallowed	Acute toxicity (Oral), Category 4	H302
Causes severe skin burns and eye damage	Skin Corrosion/Irritation, Sub-category 1B	H314
Suspected of damaging fertility or the unborn child	Reproductive toxicity, Category 2	H361
Harmful to aquatic life with long lasting effects	Chronic aquatic toxicity, Category 3	H412

Required Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or face shield.	Protects against splashes and dust that can cause serious eye irritation or damage.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact, which can cause irritation or burns.[1]
Body Protection	Laboratory coat.	Protects against contamination of personal clothing.
Respiratory Protection	Required when dusts are generated. Use a NIOSH-approved respirator.	Prevents respiratory tract irritation from inhalation of dust.[2]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **ZD-7114 hydrochloride** and ensuring a safe laboratory environment.

Handling:

- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid inhalation of dust.[\[1\]](#)
- Use only in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke when using this product.

Storage:

- Store in a tightly closed container.
- Keep in a dry and well-ventilated place.[\[1\]](#)
- Recommended storage temperature can be found on the product label, with room temperature being suitable in some cases.[\[3\]](#)

Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of accidental exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.[1][2]
Skin Contact	Immediately wash off with plenty of soap and water.[1] Remove contaminated clothing. If skin irritation or burns occur, seek medical attention. [1][2]
Eye Contact	Rinse cautiously with water for several minutes. [1] Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

Disposal Plan

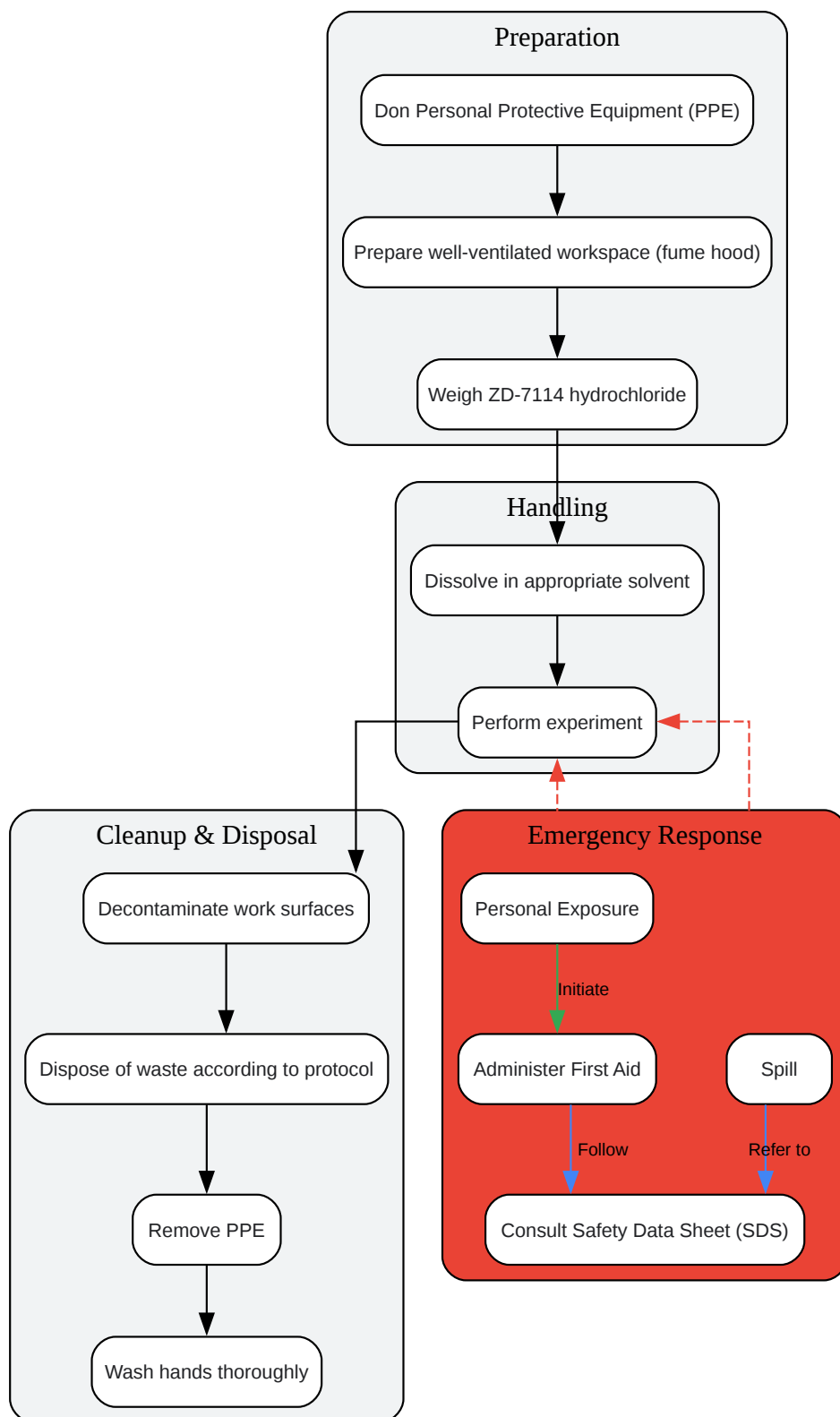
Proper disposal of **ZD-7114 hydrochloride** and its containers is essential to prevent environmental contamination.

Disposal Guidelines:

- Dispose of this chemical in accordance with all applicable federal, state, and local regulations.
- Do not allow the product to enter drains.[1][2]
- Contaminated packaging should be disposed of as unused product.

Experimental Workflow for Handling ZD-7114 Hydrochloride

The following diagram outlines the standard workflow for safely handling **ZD-7114 hydrochloride** in a laboratory setting.



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References

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